

Preliminary Cytotoxicity Screening of Harmine: A Technical Guide

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Compound of Interest

Compound Name: *Hamayne*
CAS No.: *61948-11-6*
Cat. No.: *B1210062*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preliminary cytotoxicity screening of Harmine, a β -carboline alkaloid with demonstrated anticancer properties. This document details the cytotoxic effects of Harmine on various cancer cell lines, outlines the experimental protocols for key assays, and visualizes the implicated signaling pathways.

In Vitro Cytotoxicity of Harmine

Harmine has been shown to exhibit significant cytotoxic and anti-proliferative activity against a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, have been determined in multiple studies. The data presented below summarizes the IC₅₀ values of Harmine in various cancer cell lines.

Cancer Type	Cell Line	IC50 (μM)	Reference
Anaplastic Thyroid Cancer	BHT-101	11.7 ± 0.308	
Anaplastic Thyroid Cancer	CAL-62	22.0 ± 1.6	
Breast Cancer	HBL-100	32	
Lung Cancer	A549	106	
Colon Cancer	HT-29	45	
Colon Cancer	HCT-116	33	
Cervical Cancer	HELA	61	
Ovarian Cancer	A2780	300 (24h)	
Ovarian Cancer	A2780	185 (48h)	
Normal Mouse Fibroblast	NIH/3T3	417 (24h)	

Experimental Protocols

Detailed methodologies for the key experiments cited in the preliminary cytotoxicity screening of Harmine are provided below.

Cell Viability and Proliferation Assays

2.1.1. MTT Assay

The MTT assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Protocol:

- Seed cells in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.

- Treat the cells with various concentrations of Harmine and incubate for the desired period (e.g., 24, 48, or 72 hours).
- After the treatment period, remove the medium and add 28 μ L of a 2 mg/mL solution of MTT to each well.
- Incubate the plate for 1.5 hours at 37°C.
- Remove the MTT solution, and add 130 μ L of Dimethyl Sulfoxide (DMSO) to dissolve the formazan crystals.
- Incubate the plate at 37°C for 15 minutes with shaking.
- Measure the absorbance at a wavelength of 492 nm using a microplate reader.

2.1.2. Cell Counting Kit-8 (CCK-8) Assay

The CCK-8 assay is a sensitive colorimetric assay for the determination of cell viability in cell proliferation and cytotoxicity assays. The assay utilizes a highly water

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